

# Application Notes and Protocols: Org-12962 Hydrochloride in Electrophysiology Studies

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## Compound of Interest

Compound Name: Org-12962 hydrochloride

Cat. No.: B1663714

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## Introduction

**Org-12962 hydrochloride** is a potent and selective agonist for the serotonin 5-HT<sub>2</sub> receptor family, exhibiting the highest affinity for the 5-HT<sub>2C</sub> subtype.<sup>[1]</sup> Developed by Organon, it has been utilized as a tool compound to investigate the physiological roles of 5-HT<sub>2C</sub> receptors.<sup>[1]</sup> Activation of 5-HT<sub>2C</sub> receptors, which are G protein-coupled receptors (GPCRs) linked to the Gq/G11 signaling cascade, leads to the stimulation of phospholipase C (PLC). This, in turn, results in the production of inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG), ultimately causing the release of intracellular calcium (Ca<sup>2+</sup>) stores. This signaling pathway plays a crucial role in modulating neuronal excitability, mood, anxiety, and feeding behavior.<sup>[2]</sup>

These application notes provide a summary of the pharmacological data for Org-12962, a detailed protocol for assessing its activity using a fluorescence-based calcium assay, and a representative protocol for investigating its effects on neuronal excitability using whole-cell patch-clamp electrophysiology.

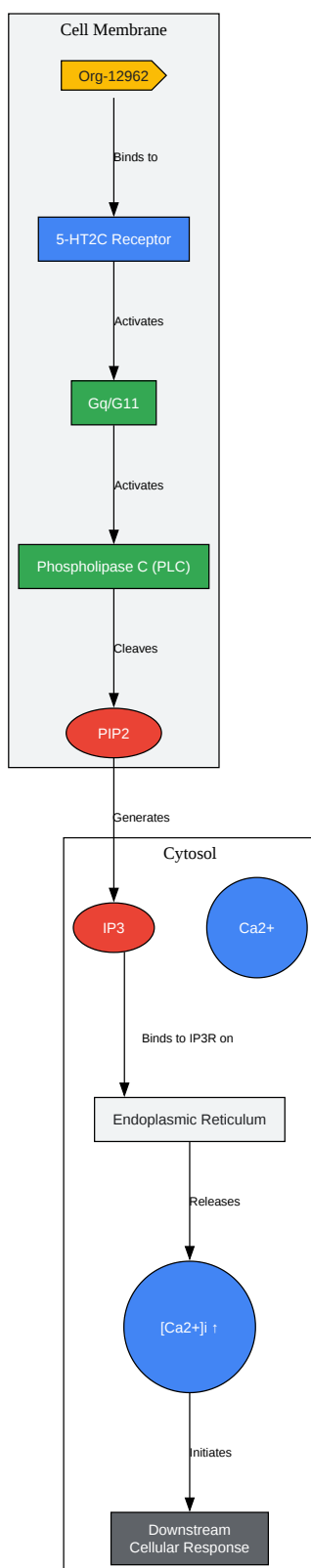
## Pharmacological Data

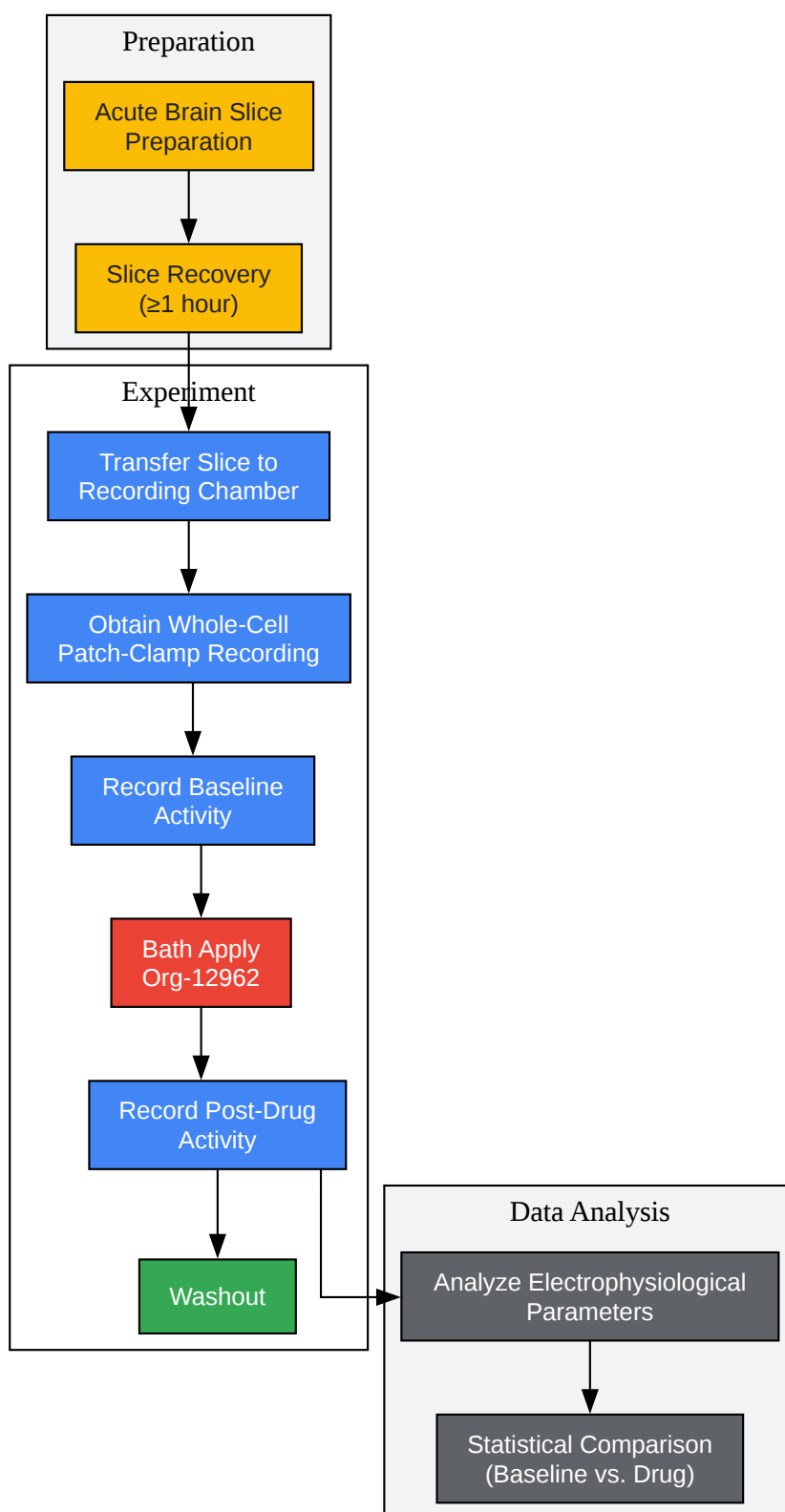
The following table summarizes the potency of **Org-12962 hydrochloride** at recombinant human 5-HT<sub>2A</sub>, 5-HT<sub>2B</sub>, and 5-HT<sub>2C</sub> receptors, as determined by functional assays measuring intracellular calcium mobilization.

Receptor Subtype	Agonist Potency (pEC50)	Reference
5-HT2C	7.01	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
5-HT2A	6.38	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
5-HT2B	6.28	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Signaling Pathway

The activation of 5-HT2C receptors by Org-12962 initiates a well-defined intracellular signaling cascade. The diagram below illustrates this pathway, which is central to the compound's mechanism of action.





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## References

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